

Essential Safety and Operational Guide for Handling 4-Methoxybenzamidine

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Compound of Interest

Compound Name: 4-Methoxybenzamidine

CAS No.: 22265-37-8

Cat. No.: B1361530

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-Methoxybenzamidine**. It offers a step-by-step protocol for safe handling, personal protective equipment (PPE) selection, and disposal procedures to ensure laboratory safety and regulatory compliance.

Hazard Identification and Safety Summary

4-Methoxybenzamidine hydrochloride is classified as a skin and eye irritant.^[1] Structurally similar compounds may also cause respiratory irritation.^{[2][3]} Therefore, it is crucial to handle this compound with appropriate precautions to avoid direct contact and inhalation.

GHS Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]

Physicochemical and Hazard Data

The following table summarizes key quantitative data for **4-Methoxybenzamidine** hydrochloride.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ ClN ₂ O	[1]
Molar Mass	186.64 g/mol	[1]
Appearance	White to off-white solid	[1] [4]
Melting Point	218-220 °C	[1]
Solubility	Slightly soluble in DMSO and water	[1]
Storage	Store at 0-8 °C	[4]

Personal Protective Equipment (PPE) Protocol

A comprehensive approach to PPE is mandatory to minimize exposure during all stages of handling **4-Methoxybenzamidine**, from weighing to disposal.

Operation	Required Personal Protective Equipment
Weighing and Solution Preparation	• Chemical splash goggles or a full-face shield. • Nitrile gloves (double-gloving is recommended). • Laboratory coat. • Respiratory protection (dust mask or N95 respirator) is required if handling the powder outside of a certified chemical fume hood.^[1]
Conducting Reactions & Transfers	• Chemical splash goggles. • Nitrile or neoprene gloves.^[5] • Laboratory coat. • All operations should be performed within a certified chemical fume hood.
Handling Waste & Spill Cleanup	• Chemical splash goggles. • Heavy-duty nitrile gloves. • Laboratory coat or a chemical-resistant apron. • Ensure an eyewash station and safety shower are readily accessible.

Step-by-Step Operational and Disposal Plan

Adherence to the following procedures is critical for the safe handling and disposal of **4-Methoxybenzamidine**.

Handling and Experimental Workflow

- **Preparation:** Before handling, ensure the work area, preferably a chemical fume hood, is clean and uncluttered. Assemble all necessary equipment and reagents.
- **Weighing:** Weigh the solid compound in a fume hood to prevent inhalation of dust. Use anti-static weighing paper or a container that minimizes dust generation.
- **Dissolving:** If preparing a solution, add the solid **4-Methoxybenzamidine** to the solvent slowly while stirring to prevent splashing.
- **Reaction:** Carry out all reactions within the fume hood. Use appropriate laboratory glassware and ensure the setup is secure.

- Post-Reaction: After the experiment is complete, decontaminate all surfaces and equipment.

Waste Disposal Plan

All waste containing **4-Methoxybenzamidinium** must be treated as hazardous chemical waste.

- Segregation and Collection:
 - Solid Waste: Collect any surplus **4-Methoxybenzamidinium** and contaminated disposable materials (e.g., gloves, weighing paper, paper towels) in a designated, clearly labeled hazardous waste container.^[6] The container must be robust, chemically resistant, and have a secure lid.
 - Liquid Waste: Collect solutions containing **4-Methoxybenzamidinium** in a designated liquid hazardous waste container. Ensure the solvent is compatible with the other contents of the container.
- Container Rinsing:
 - Triple-rinse empty containers that held **4-Methoxybenzamidinium** with a suitable solvent (e.g., methanol or ethanol).
 - Collect the rinsate as hazardous liquid waste.^[5]
- Storage:
 - Store hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials. The storage area should have secondary containment.
- Final Disposal:
 - Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company. Do not dispose of **4-Methoxybenzamidinium** down the drain.

Key Experimental Protocol: Synthesis of 4-Methoxybenzamidinium Hydrochloride

The following is a representative protocol for the synthesis of **4-Methoxybenzamidine** hydrochloride, illustrating a common laboratory procedure involving this chemical class. This procedure should only be performed by trained personnel in a controlled laboratory setting.

Materials:

- 4-Methoxybenzyl cyanide
- Sodium methanolate
- Anhydrous methanol
- Ammonium chloride
- Ether
- Reaction flask and standard laboratory glassware
- Stirring apparatus
- Filtration apparatus

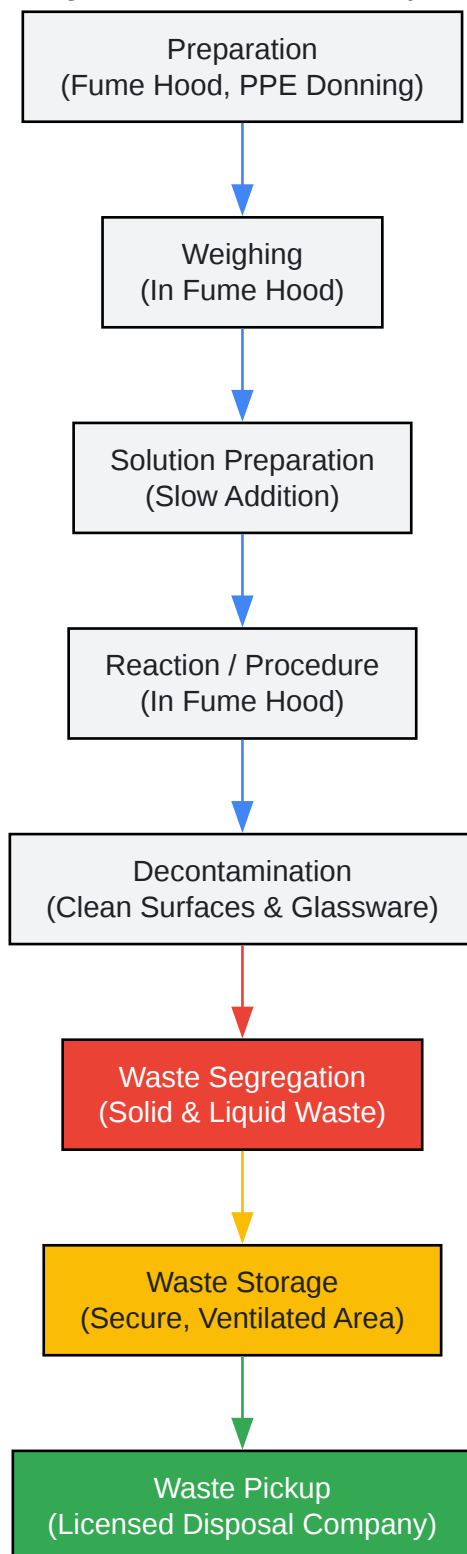
Procedure:

- Combine 4-methoxybenzyl cyanide (15.7 mmol) and sodium methanolate (1.57 mmol) in 20 mL of anhydrous methanol within a reaction flask.
- Stir the reaction mixture at room temperature for 48 hours.
- Add ammonium chloride (15.7 mmol) to the reaction mixture and continue stirring for an additional 24 hours.
- Upon completion of the reaction, collect the resulting precipitate by filtration.
- Wash the collected solid with ether.
- Dry the final product, **4-Methoxybenzamidine** hydrochloride, under a vacuum.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling and disposal of **4-Methoxybenzamidine**.

Safe Handling Workflow for 4-Methoxybenzamidine



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Caption: Logical workflow for handling **4-Methoxybenzamidine**.

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